

Application of 740 Y-P in Muscle Cell Mitogenesis Assays

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Compound of Interest

Compound Name: 740 Y-P

Cat. No.: B10787780

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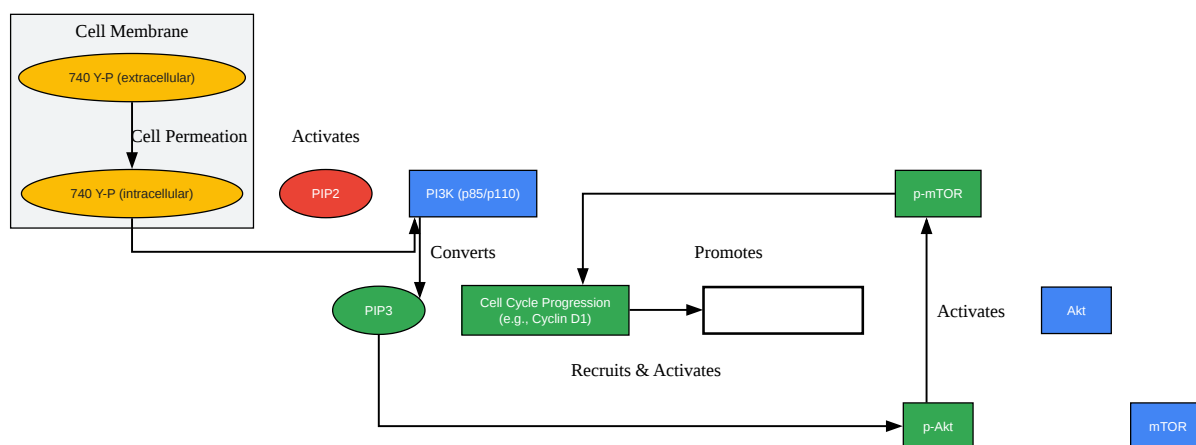
Introduction

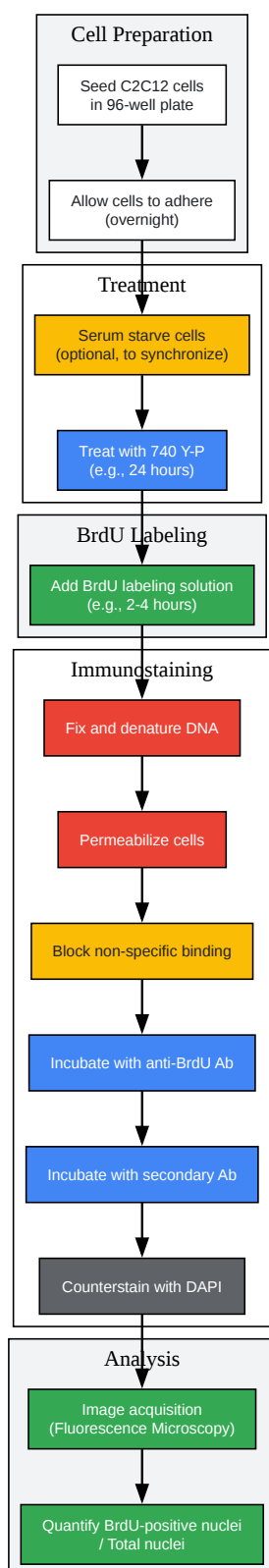
740 Y-P is a cell-permeable phosphopeptide that acts as a specific activator of Phosphoinositide 3-kinase (PI3K). The PI3K/Akt signaling pathway is a critical regulator of cell proliferation, survival, and differentiation in various cell types, including muscle cells. In the context of myogenesis, the activation of this pathway is known to promote the proliferation of myoblasts (muscle precursor cells), a crucial step in muscle growth and regeneration. This document provides detailed application notes and protocols for utilizing **740 Y-P** to induce and assess mitogenesis in muscle cells, with a focus on the commonly used C2C12 myoblast cell line and primary muscle satellite cells.

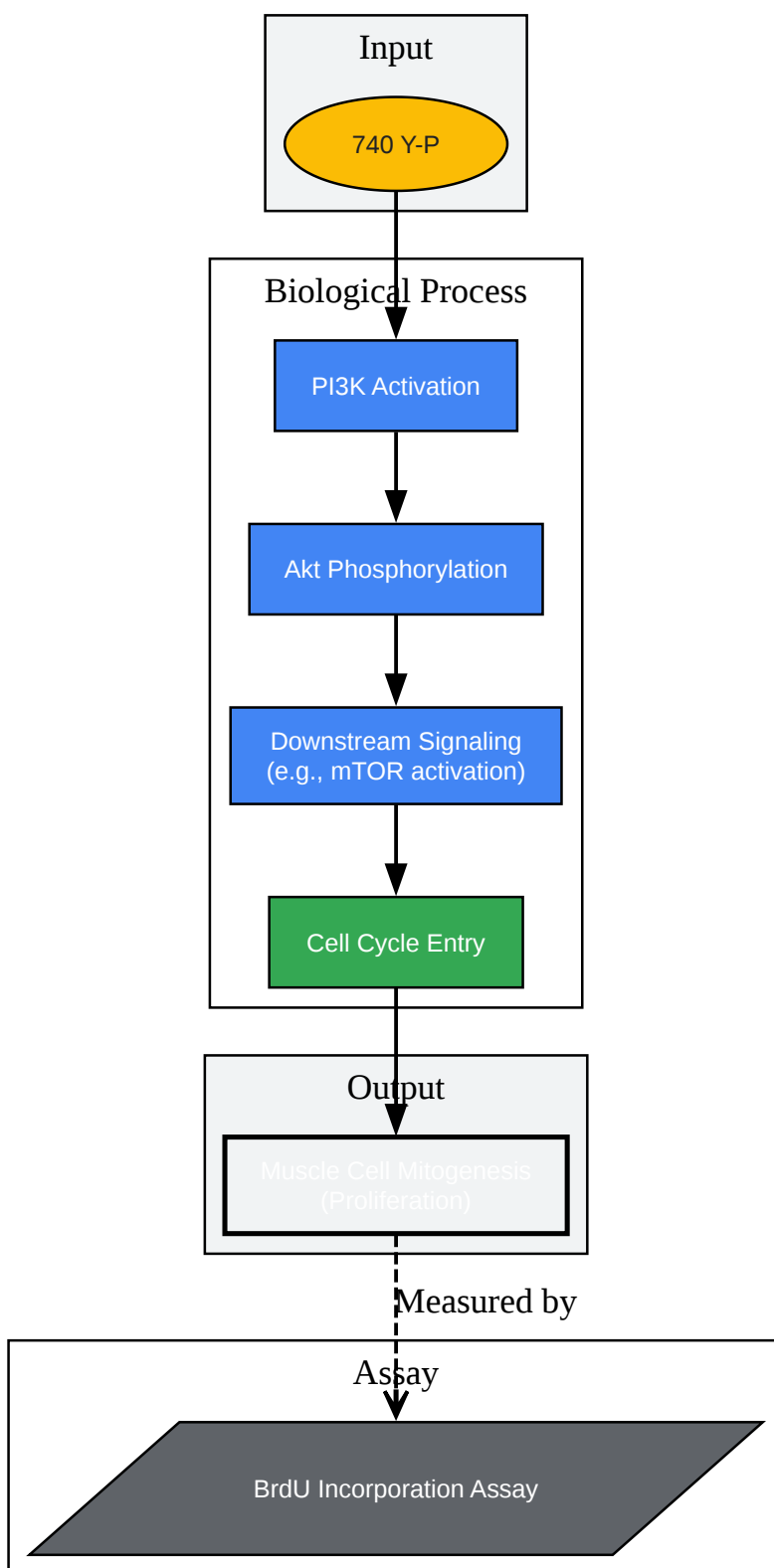
Mechanism of Action

740 Y-P mimics the phosphorylated tyrosine residue (Y740) of the Platelet-Derived Growth Factor Receptor (PDGFR). This phosphopeptide directly binds to the SH2 domain of the p85 regulatory subunit of PI3K, leading to the activation of the p110 catalytic subunit. This activation triggers a downstream signaling cascade, primarily through the phosphorylation of Akt, which in turn modulates the activity of various downstream effectors, including the mammalian target of rapamycin (mTOR), to promote cell cycle progression and proliferation.

Signaling Pathway Diagram







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